

Disperse Red 73: A Comparative Performance Analysis for Scientific Applications

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Compound of Interest

Compound Name: Disperse red 73

Cat. No.: B103122

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For researchers, scientists, and drug development professionals, the selection of high-performance chemical compounds is paramount. This guide provides an objective comparison of **Disperse Red 73** against key industry-standard disperse dyes, supported by experimental data and standardized testing protocols. The information presented herein is intended to facilitate informed decisions in material science, biomedical research, and drug development applications where disperse dyes may be utilized.

Comparative Fastness Performance

Disperse Red 73 is a monoazo disperse dye recognized for its bright, bluish-red hue and its suitability for dyeing hydrophobic fibers such as polyester.^[1] Its performance, particularly its fastness to various environmental and processing stressors, is a critical factor in its selection for specific applications. A comparison with other commercially significant red disperse dyes, such as Disperse Red 60 and Disperse Red 167, provides a valuable benchmark for its performance.

The fastness properties of disperse dyes are evaluated using standardized methods developed by the International Organization for Standardization (ISO) and the American Association of Textile Chemists and Colorists (AATCC). These properties include light fastness (resistance to fading from light), wash fastness (resistance to laundering), and sublimation fastness (resistance to vaporizing at high temperatures).^{[2][3]}

Below is a summary of the comparative fastness data for **Disperse Red 73** and its alternatives.

Dye	C.I. Name	Chemical Class	Light Fastness (ISO 105-B02)	Wash Fastness (ISO 105-C06) (Staining on PES)	Sublimation Fastness (ISO 105-P01) (180°C)
Disperse Red 73	11116	Monoazo	6[1]	5[1]	4-5
Disperse Red 60	60756	Anthraquinone	6-7[4]	5	4-5
Disperse Red 167	11338	Monoazo	7-8[5]	5[5]	5[5]

Note: Fastness ratings are typically on a scale of 1 to 5 or 1 to 8, with a higher number indicating better performance. The performance of disperse dyes can be influenced by the dyeing process, the substrate, and the dye concentration.[2]

Experimental Protocols

Accurate and reproducible evaluation of disperse dye performance relies on stringent adherence to standardized experimental protocols. The following are summaries of the key methodologies used to determine the fastness properties presented in this guide.

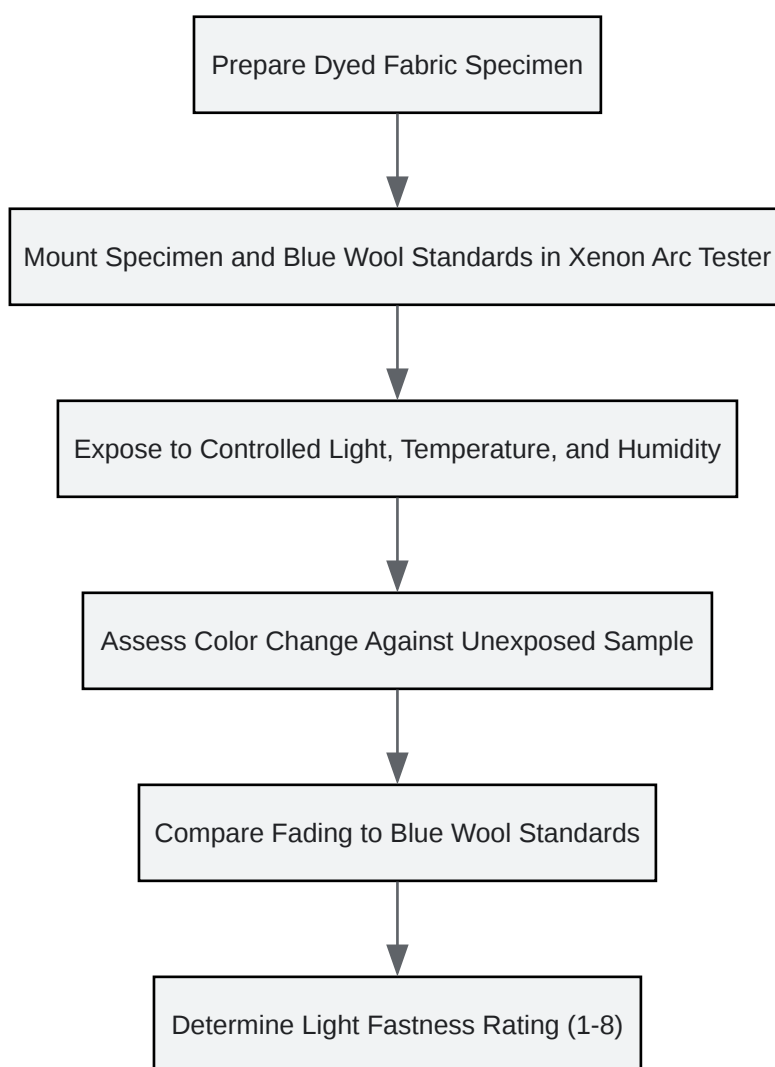
Light Fastness (ISO 105-B02)

This method assesses the resistance of a dye to fading when exposed to an artificial light source that mimics natural daylight.[6]

- Specimen Preparation: A sample of the dyed fabric is prepared according to the standard's specifications.
- Apparatus: A xenon arc lamp weathering apparatus is utilized as the light source.
- Procedure: The fabric specimen is exposed to the xenon arc light under controlled conditions of temperature and humidity. This exposure is conducted alongside a set of blue wool

reference standards (rated 1-8), which fade at known rates.

- Evaluation: The change in color of the exposed specimen is assessed by comparing it to an unexposed sample of the same fabric. The light fastness rating is determined by identifying which blue wool standard exhibits a similar degree of fading.[3]



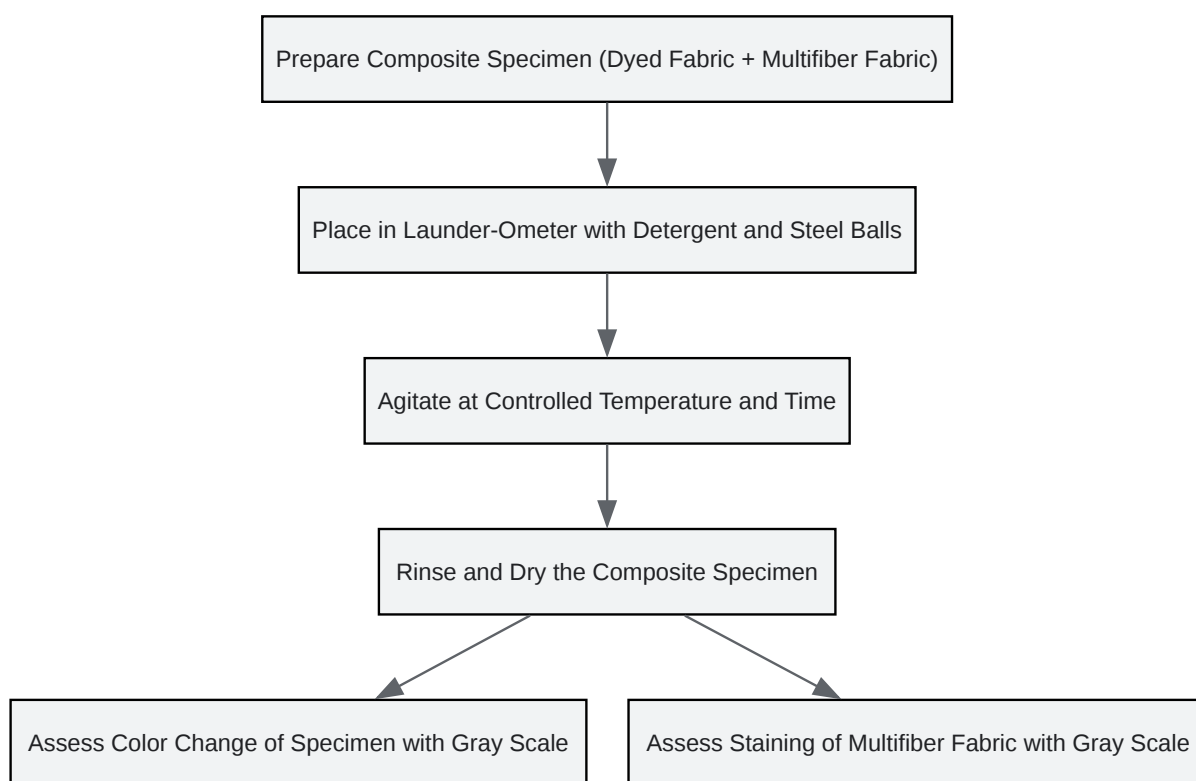
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Workflow for Light Fastness Testing (ISO 105-B02)

Wash Fastness (ISO 105-C06)

This test evaluates the resistance of a dye to desorption and abrasion during laundering.[7][8]

- **Specimen Preparation:** A specimen of the dyed fabric is sewn together with a multifiber test fabric, which includes strips of different common fibers (e.g., polyester, cotton, wool).
- **Apparatus:** An accelerated laundering machine, such as a Launder-Ometer, is used.
- **Procedure:** The composite specimen is placed in a stainless-steel container with a standardized detergent solution and stainless-steel balls to simulate mechanical action. The test is conducted for a specific time and at a controlled temperature.
- **Evaluation:** After washing, rinsing, and drying, the change in color of the dyed specimen and the degree of staining on each fiber of the multifiber test fabric are assessed using standardized gray scales.



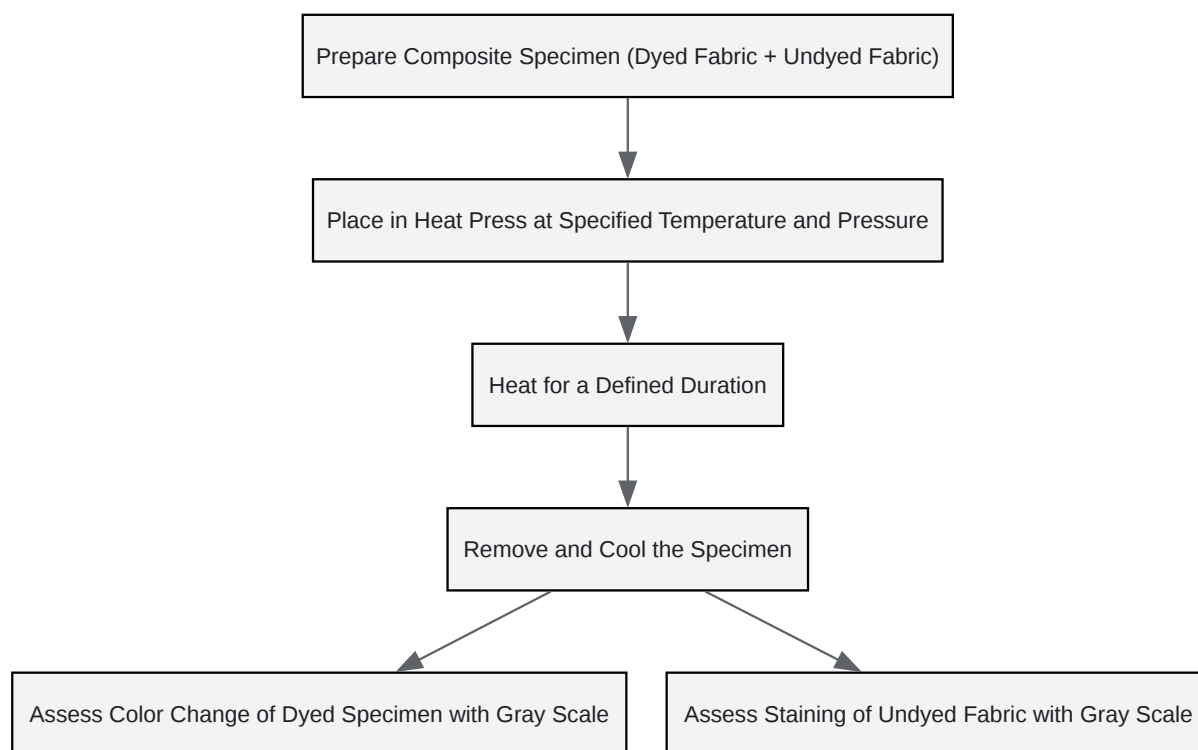
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Workflow for Wash Fastness Testing (ISO 105-C06)

Sublimation Fastness (ISO 105-P01)

This method is particularly important for disperse dyes and assesses their resistance to dry heat.[9]

- Specimen Preparation: A composite specimen is created by placing the dyed fabric in contact with a specified undyed adjacent fabric (typically polyester).
- Apparatus: A heat press or a sublimation fastness tester is used.
- Procedure: The composite specimen is placed in the heating device at a specified temperature (e.g., 180°C) and pressure for a set duration.
- Evaluation: The change in color of the original dyed specimen and the degree of staining on the adjacent undyed fabric are evaluated using gray scales.



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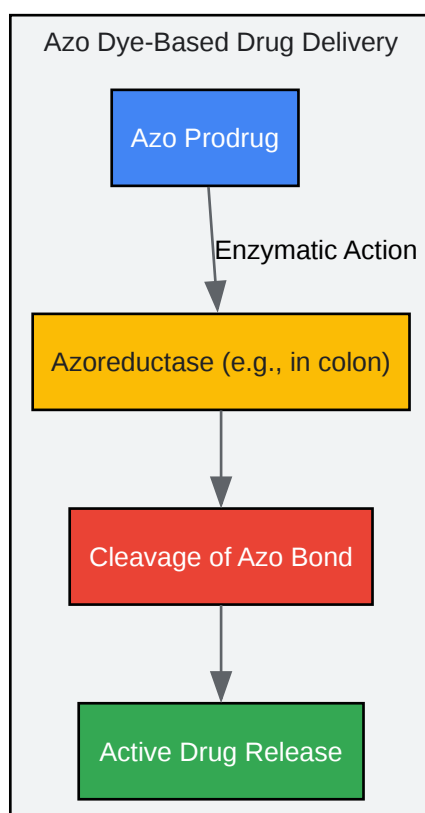
Workflow for Sublimation Fastness Testing (ISO 105-P01)

Biomedical and Toxicological Profile

The relevance of disperse dyes extends beyond textiles, with growing interest in their potential applications and toxicological profiles in biomedical contexts. As azo dyes, they are part of a chemical class that has been investigated for roles in drug delivery, bioimaging, and as antimicrobial agents.^{[10][11][12][13]}

A study evaluating the toxic effects of **Disperse Red 73**, alongside Disperse Red 60 and Disperse Red 78, on the early life stages of zebrafish (*Danio rerio*) revealed that these dyes can induce biochemical alterations at environmentally realistic concentrations.^[14] Specifically, exposure to **Disperse Red 73** was noted to increase acetylcholinesterase (AChE) activity in zebrafish embryos.^[14] This suggests a potential for neurotoxic effects, a critical consideration for any biomedical application.

The general mechanism of toxicity for some azo dyes involves their metabolic reduction to aromatic amines, which can be mutagenic and carcinogenic.^[15] The toxicological profile of any disperse dye, including **Disperse Red 73**, should be carefully evaluated for its intended application.



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Conceptual Pathway for Azo Dye-Based Prodrug Activation

Conclusion

Disperse Red 73 demonstrates good overall fastness properties, making it a viable candidate for various applications in material science. Its performance is comparable to some industry standards, although dyes like Disperse Red 167 offer superior light fastness. For researchers and professionals in drug development and biomedical fields, the toxicological profile of **Disperse Red 73** warrants careful consideration. While the broader class of azo dyes shows promise in areas like targeted drug delivery, the specific biological activity and potential toxicity of **Disperse Red 73** necessitate further investigation before its adoption in any in-vivo applications. This guide provides a foundational benchmark for such evaluations.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. CN102127313B - High-light-fastness red disperse dye composition and use thereof - Google Patents [patents.google.com]
- 5. worlddyevariety.com [worlddyevariety.com]
- 6. Understanding the Reference Materials Used in ISO 105-B02 | Q-Lab [q-lab.com]
- 7. textilelearner.net [textilelearner.net]
- 8. chiuvention.com [chiuvention.com]
- 9. benchchem.com [benchchem.com]
- 10. eurekaselect.com [eurekaselect.com]

- 11. researchgate.net [researchgate.net]
- 12. Biomedical Applications of Aromatic Azo Compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Recent Applications of Azo Dyes: A Paradigm Shift from Medicinal Chemistry to Biomedical Sciences - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. repositorio.unesp.br [repositorio.unesp.br]
- 15. Differential toxicity of Disperse Red 1 and Disperse Red 13 in the Ames test, HepG2 cytotoxicity assay, and Daphnia acute toxicity test - PubMed [pubmed.ncbi.nlm.nih.gov]
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